

1,8-Dichlorooctane safety, handling, and disposal guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Dichlorooctane

Cat. No.: B1211115

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An In-depth Technical Guide to the Safe Handling and Disposal of **1,8-Dichlorooctane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Dichlorooctane is a chlorinated hydrocarbon with the chemical formula C₈H₁₆Cl₂.^[1] It is a colorless to pale-yellow liquid that is insoluble in water but miscible with most organic solvents.^[2] This compound serves as a versatile building block in organic synthesis and finds applications in the preparation of various materials, including biosensors and polymeric membranes.^{[3][4]} Due to its chemical nature, proper understanding of its hazards, coupled with strict adherence to safety, handling, and disposal protocols, is imperative to ensure the well-being of laboratory personnel and to minimize environmental impact.

This guide provides comprehensive information on the safe management of **1,8-Dichlorooctane** in a research and development setting.

Hazard Identification and Classification

1,8-Dichlorooctane is classified as a hazardous substance. The primary hazards associated with this chemical are skin irritation, serious eye irritation, and potential respiratory irritation.^[5] It is harmful if swallowed or inhaled.^[2]

GHS Hazard Statements:

- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[5]
- H411: Toxic to aquatic life with long lasting effects.[6]

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the safety data sheet (SDS). [5][7] Key precautions include avoiding breathing vapors, washing skin thoroughly after handling, wearing appropriate personal protective equipment, and avoiding release to the environment.[6][7]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,8-Dichlorooctane** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C8H16Cl2	[1][3][7][8][9]
Molecular Weight	183.12 g/mol	[1][7][8][10]
Appearance	Clear, colorless to pale-yellow liquid	[2][3]
Odor	Slight, distinct, sweet-chlorinated odor	[2]
Melting Point	-8 °C	[2][3][9]
Boiling Point	241-244 °C at 760 mmHg	[2][3]
Flash Point	>110 °C (closed cup)	[2]
Density	1.025 - 1.07 g/cm³ at 20-25 °C	[2][3][9]
Vapor Pressure	0.047 - 0.057 mmHg at 25 °C	[2][3][7][9]
Solubility in Water	Insoluble (0.17 g/L at 20 °C)	[2][3][7][9]
Partition Coefficient (log Pow)	3.8 - 5.5	[2][3]

Safe Handling and Storage

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[2][7]
- Explosion-proof equipment should be used to prevent ignition from static discharge.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **1,8-Dichlorooctane**:

PPE	Specification	Source(s)
Eye Protection	Safety goggles with side-shields or a face shield.	[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	[2]
Skin and Body Protection	Lab coat, long sleeves, and closed-toe footwear.	[2]
Respiratory Protection	If ventilation is inadequate, use an air-purifying respirator with an organic vapor cartridge.	[2]

Storage

- Store in a cool, dry, well-ventilated area away from heat sources and direct sunlight.[\[2\]](#)[\[7\]](#)
- Keep containers tightly closed to prevent leakage and evaporation.[\[2\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents and alkali metals.[\[2\]](#)

First Aid Measures

In the event of exposure to **1,8-Dichlorooctane**, the following first aid procedures should be followed immediately.

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention if symptoms persist.	[2][7][11]
Skin Contact	Remove contaminated clothing and wash the skin gently with soap and copious amounts of water for at least 15 minutes. Get medical attention for persistent irritation.	[2][7][11][12][13]
Eye Contact	Rinse cautiously with running water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	[2][7][11][12][13]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[2][7][12]

Accidental Release Measures

In the event of a spill, evacuate unnecessary personnel and ensure the area is well-ventilated. [2] Avoid breathing vapors.[2] Absorb the spill with an inert material such as sand, earth, or vermiculite and collect it into a suitable, labeled container for chemical waste.[2] Do not use combustible materials like sawdust.[2] The spill area should then be washed with detergent and water.[2] Prevent the spill from entering sewers or waterways.[2]

Disposal Guidelines

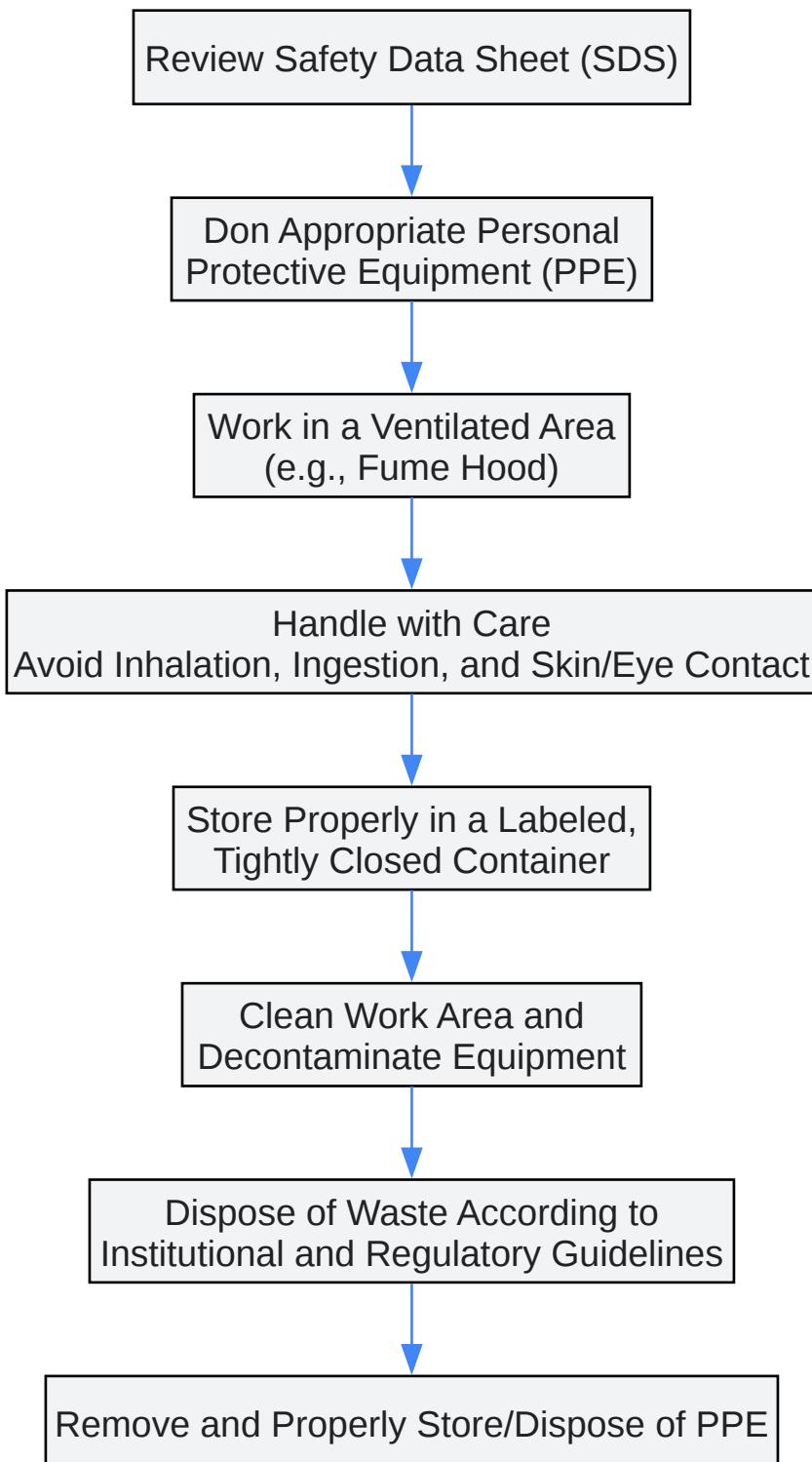
Disposal of **1,8-Dichlorooctane** and its containers must be carried out in accordance with local, regional, national, and international regulations.[2][7]

- Waste Chemical: **1,8-Dichlorooctane** should be disposed of as hazardous waste. Incineration in a controlled facility is the preferred method.[2] Contact a licensed chemical waste disposal contractor for proper disposal.
- Contaminated Packaging: Empty containers should be triple-rinsed, with the first rinse collected as hazardous waste.[14] After thorough rinsing and air-drying, the container can be disposed of through a hazardous waste collection system.[2][14]

Experimental Protocols and Workflows

General Handling Workflow

The following diagram illustrates a general workflow for safely handling hazardous chemicals like **1,8-Dichlorooctane**.

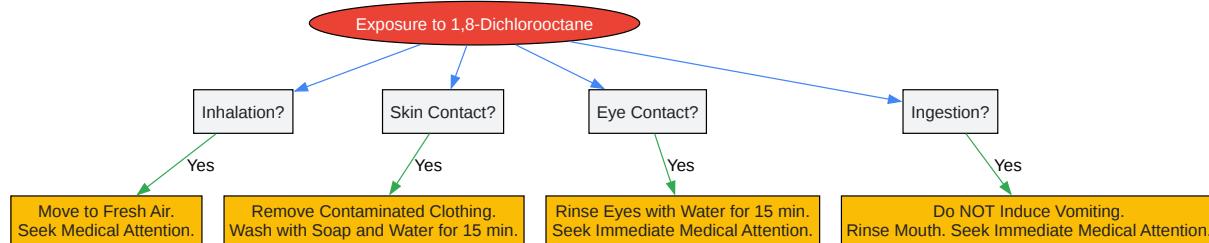


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Caption: General workflow for handling hazardous chemicals.

First Aid Decision Tree for Exposure

This diagram provides a decision-making framework for first aid in case of exposure to **1,8-Dichlorooctane**.

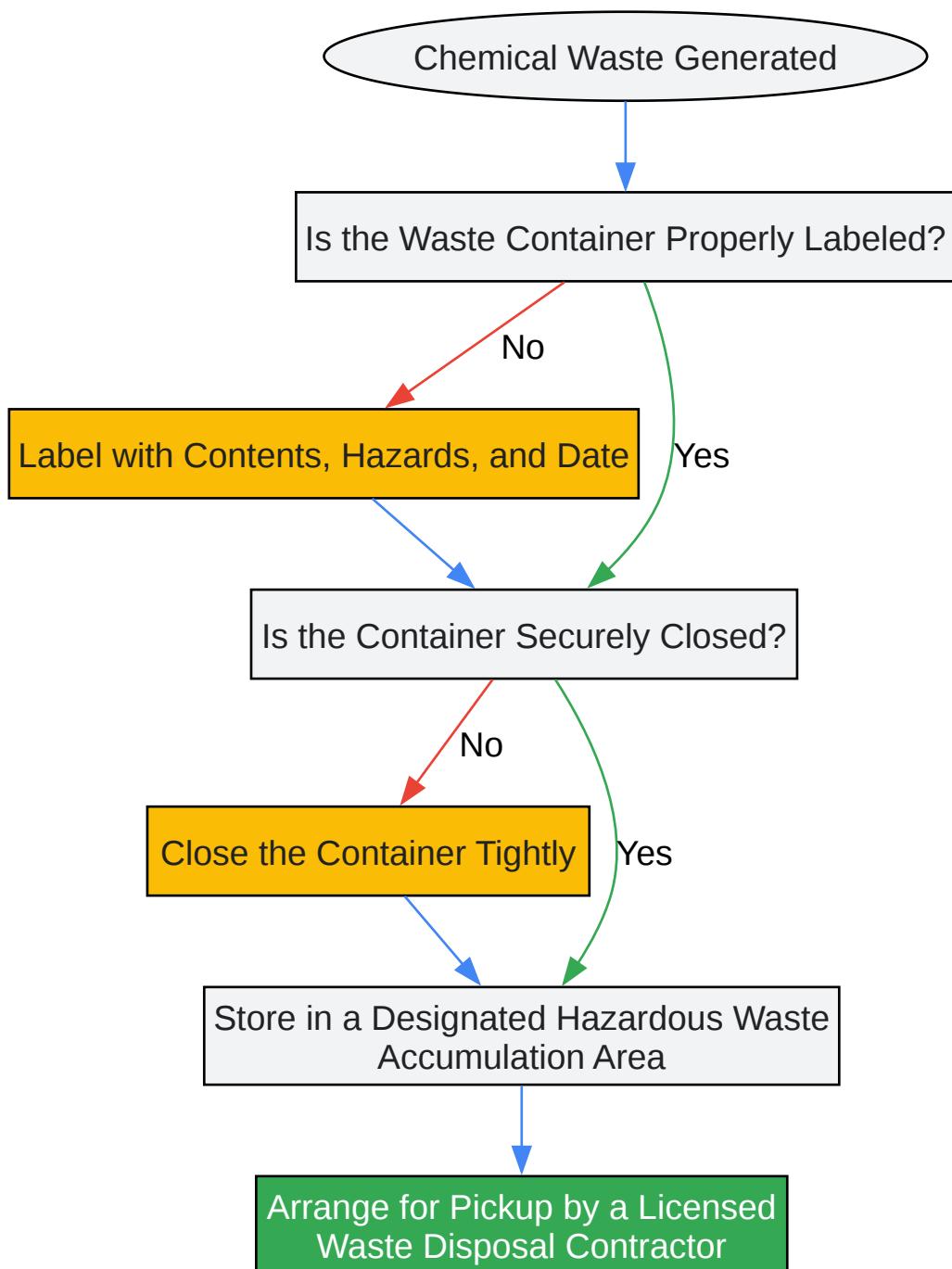


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Caption: First aid decision tree for **1,8-Dichlorooctane** exposure.

Chemical Waste Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of chemical waste.



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Caption: Workflow for chemical waste disposal.

Conclusion

1,8-Dichlorooctane is a valuable chemical intermediate in research and development. However, its potential hazards necessitate a thorough understanding and implementation of

stringent safety protocols. By adhering to the guidelines outlined in this document, researchers can minimize risks, ensure a safe working environment, and protect the environment. Always consult the most current Safety Data Sheet (SDS) for **1,8-Dichlorooctane** before use.

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- To cite this document: BenchChem. [1,8-Dichlorooctane safety, handling, and disposal guidelines]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1211115#1-8-dichlorooctane-safety-handling-and-disposal-guidelines>

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